

Technical Support Center: Methyl 1-Amino-1H-pyrrole-2-carboxylate

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Compound of Interest

Compound Name: *methyl 1-amino-1H-pyrrole-2-carboxylate*

Cat. No.: B056676

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This technical support center provides essential information for researchers, scientists, and drug development professionals working with **methyl 1-amino-1H-pyrrole-2-carboxylate** (CAS No. 122181-85-5). Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed protocols to ensure the safe and effective handling and use of this compound in your experiments.

Product Information

Property	Value	Source
CAS Number	122181-85-5	[1] [2]
Molecular Formula	C ₆ H ₈ N ₂ O ₂	[1] [2]
Molecular Weight	140.14 g/mol	[1] [2]
Boiling Point	272.3°C at 760 mmHg	[2]
Density	1.26 g/cm ³	[2]
Storage Conditions	4°C, protect from light	[1]

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **methyl 1-amino-1H-pyrrole-2-carboxylate**?

For optimal stability, the compound should be stored at 4°C in a tightly sealed container, protected from light.[1] Improper storage may lead to degradation.

Q2: What are the known hazards associated with this compound?

While a specific, comprehensive safety data sheet (SDS) for **methyl 1-amino-1H-pyrrole-2-carboxylate** is not readily available, it is recommended to handle it with the standard precautions for laboratory chemicals. This includes using personal protective equipment (PPE) such as gloves, lab coat, and safety glasses. Avoid inhalation of dust or vapors and contact with skin and eyes. Work in a well-ventilated area or a chemical fume hood.

Q3: In what solvents is this compound soluble?

Specific solubility data for **methyl 1-amino-1H-pyrrole-2-carboxylate** is not detailed in the available literature. However, based on its structure, it is expected to be soluble in common organic solvents such as methanol, ethanol, dimethyl sulfoxide (DMSO), and dichloromethane (DCM). Experimental determination of solubility in the desired solvent system is recommended.

Q4: What are the potential degradation pathways for this compound?

Pyrrole derivatives can be sensitive to strong acids, strong bases, and oxidizing agents. The amino group on the pyrrole ring can be susceptible to oxidation, which may cause the compound to darken over time, especially if exposed to air and light. Hydrolysis of the methyl ester group can occur under acidic or basic conditions, yielding the corresponding carboxylic acid.

Q5: What are common applications of **methyl 1-amino-1H-pyrrole-2-carboxylate**?

This compound is a valuable building block in organic synthesis, particularly in medicinal chemistry.[3] The presence of both an amino group and a methyl ester allows for a variety of chemical transformations, making it a versatile precursor for the synthesis of more complex heterocyclic compounds with potential biological activity.[3]

Troubleshooting Guides

This section addresses specific issues that may arise during the handling and use of **methyl 1-amino-1H-pyrrole-2-carboxylate** in synthetic protocols.

Issue 1: The compound has darkened in color upon storage.

- Possible Cause: Oxidation of the amino group. This is a common issue with amino-substituted aromatic compounds, especially when exposed to air and light.
- Solution:
 - Ensure the compound is stored under an inert atmosphere (e.g., nitrogen or argon) if possible.
 - Always store in a dark, refrigerated environment at 4°C.[\[1\]](#)
 - For sensitive reactions, it may be necessary to purify the material by recrystallization or column chromatography before use.

Issue 2: Low yield in a reaction where the amino group is a nucleophile.

- Possible Cause 1: Steric hindrance from the adjacent methyl ester group.
- Solution 1: Try elevating the reaction temperature or extending the reaction time. The use of a more potent activating agent or catalyst might be necessary.
- Possible Cause 2: The nucleophilicity of the N-amino group on the pyrrole ring is reduced due to the electron-withdrawing effect of the adjacent ester group.
- Solution 2: Consider using a stronger base to deprotonate the amino group, thereby increasing its nucleophilicity. However, be mindful of potential side reactions.

Issue 3: Unexpected side product formation during a reaction.

- Possible Cause: The pyrrole ring itself can be reactive towards electrophiles. Under certain conditions, electrophilic substitution on the pyrrole ring might compete with the desired reaction at the amino or ester group.
- Solution:
 - Carefully control the reaction conditions (temperature, stoichiometry of reagents).

- Consider protecting the pyrrole ring if it is interfering with the desired transformation.
- Analyze the side product to understand the competing reaction pathway, which can help in optimizing the reaction conditions to favor the desired product.

Experimental Protocols

While a specific, detailed synthesis protocol for **methyl 1-amino-1H-pyrrole-2-carboxylate** was not found in the available literature, a general approach for the synthesis of similar aminopyrrole derivatives can be adapted. One potential route involves the cyclization of appropriate precursors. Below is a conceptual experimental workflow.

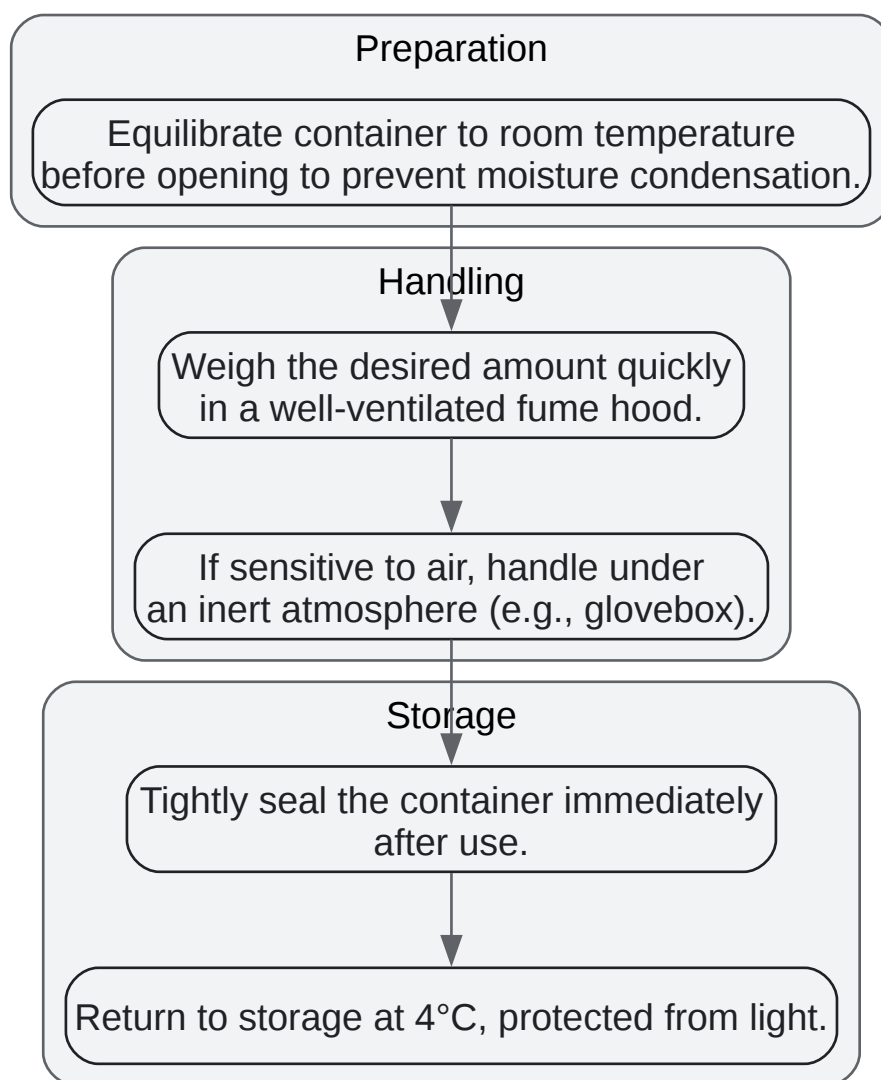
Conceptual Synthesis Workflow



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Caption: Conceptual workflow for the synthesis of **methyl 1-amino-1H-pyrrole-2-carboxylate**.

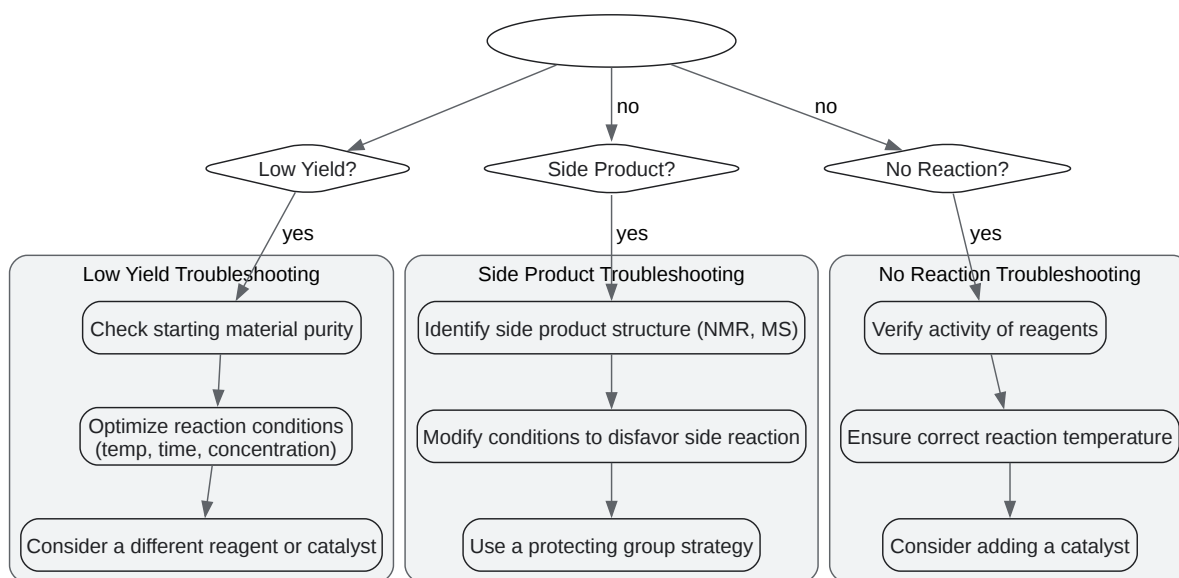
General Handling and Weighing Protocol



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Caption: Safe handling and weighing workflow for **methyl 1-amino-1H-pyrrole-2-carboxylate**.

Logical Troubleshooting Workflow



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Caption: A logical workflow for troubleshooting common experimental issues.

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References

- 1. chemscene.com [chemscene.com]

- 2. bocsci.com [bocsci.com]
- 3. methyl 1-amino-1H-pyrrole-2-carboxylate | 122181-85-5 | Benchchem [benchchem.com]
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